

Infigratinib dose adjustment renal hepatic impairment

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Compound Focus: Infigratinib

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Standard Dosing & Dose Modification Schedule

Infigratinib is approved for adults with previously treated, unresectable locally advanced or metastatic cholangiocarcinoma with a confirmed **FGFR2 fusion or rearrangement** [1] [2] [3]. Treatment should continue until disease progression or unacceptable toxicity [4] [5].

Parameter	Protocol
Standard Adult Dose	125 mg orally, once daily [4] [5]
Administration Schedule	21 consecutive days, followed by 7 days off, to form a 28-day cycle [4] [5] [6].
Administration Instructions	Must be taken on an empty stomach (at least 1 hour before or 2 hours after food). Capsules must be swallowed whole with water [4] [5] [7].

For managing adverse reactions, a structured dose reduction schedule is recommended [5] [7]:

Reduction Step	Recommended Dose (taken once daily)
First Dose Reduction	100 mg

Reduction Step	Recommended Dose (taken once daily)
Second Dose Reduction	75 mg
Third Dose Reduction	50 mg

Dose Adjustments for Renal Impairment

Pharmacokinetic data indicate that exposure to **infigratinib** and its metabolites is increased in patients with renal impairment. The following adjustments are recommended [4] [5]:

Renal Function (Creatinine Clearance)	Recommended Dose
Mild or Moderate Renal Impairment (CrCl 30 to 89 mL/min)	100 mg orally once daily for 21 days, followed by 7 days off.
Severe Renal Dysfunction (CrCl 15 to <30 mL/min)	Dosing recommendation has not been established.

Dose Adjustments for Hepatic Impairment

Similar to renal impairment, patients with hepatic dysfunction have increased exposure to **infigratinib**. The following dose modifications are advised [4] [5] [8]:

Hepatic Function (Based on Bilirubin and AST levels)	Recommended Dose
Mild Hepatic Impairment (Total bilirubin > ULN to 1.5 × ULN or AST > ULN)	100 mg orally once daily for 21 days, followed by 7 days off.
Moderate Hepatic Impairment (Total bilirubin >1.5 to 3 × ULN with any AST)	75 mg orally once daily for 21 days, followed by 7 days off.

Hepatic Function (Based on Bilirubin and AST levels)**Recommended Dose**

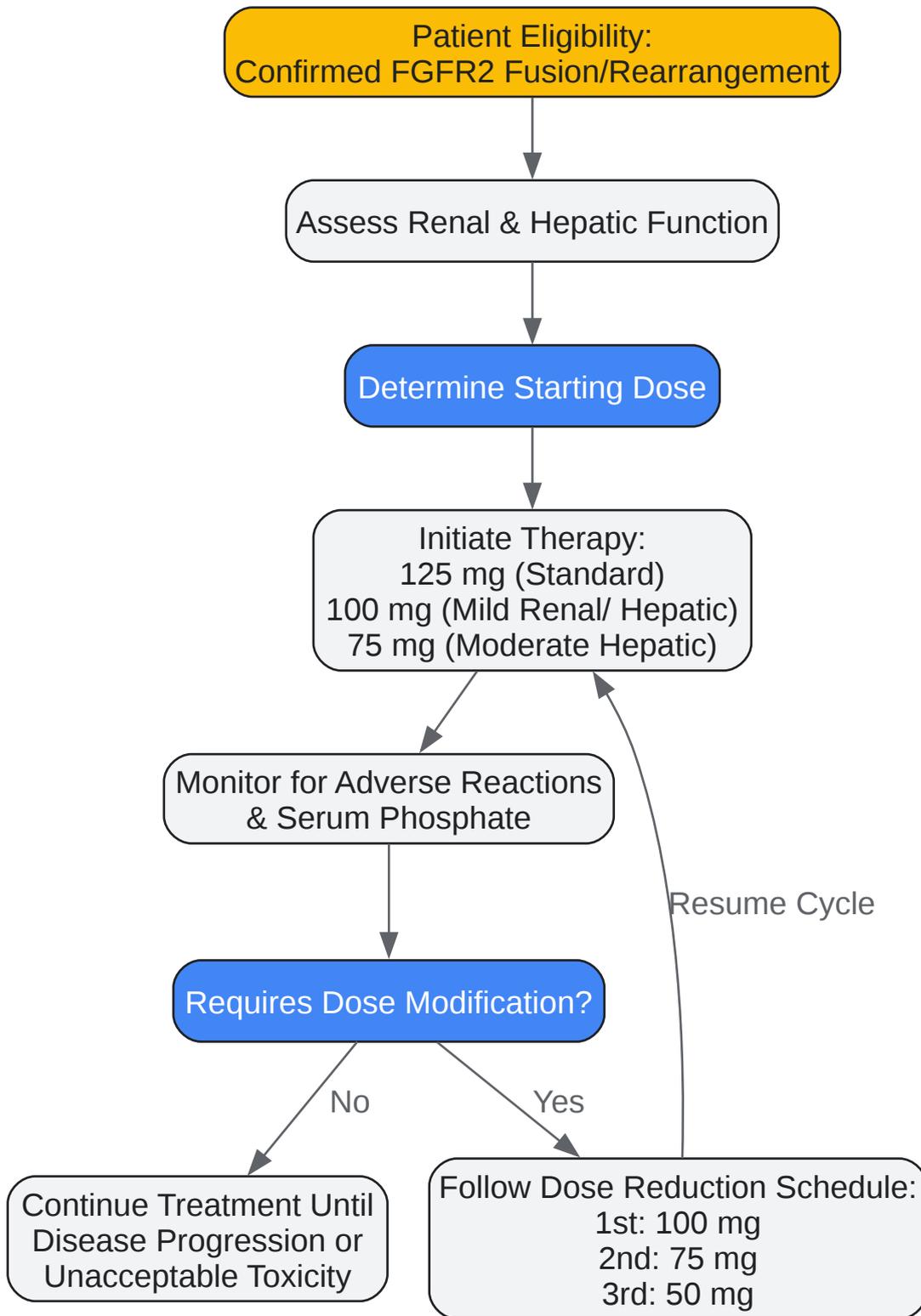
Severe Hepatic Impairment (Total bilirubin > 3 × ULN with any AST)

Use has not been established.

Key Clinical and Research Considerations

- **Patient Selection:** Confirm the presence of an **FGFR2 fusion or rearrangement** using an FDA-approved test before initiating therapy [4] [1] [6].
- **Critical Monitoring:** Two serious risks require proactive management [4] [2] [3]:
 - **Ocular Toxicity:** Can cause **Retinal Pigment Epithelial Detachment (RPED)**. A comprehensive ophthalmic examination is required prior to treatment, at 1 and 3 months, and then every 3 months thereafter.
 - **Hyperphosphatemia:** A pharmacodynamic effect of FGFR inhibition. Monitor serum phosphate levels weekly and initiate phosphate-lowering therapy as needed.
- **Drug Interactions:** Coadministration with strong or moderate CYP3A inhibitors or inducers should be avoided. Concomitant use of gastric acid-reducing agents (proton pump inhibitors, H2 receptor antagonists, antacids) is also not recommended. If unavoidable, stagger administration times [4] [5] [6].

The following diagram illustrates the logical workflow for dose selection and adjustment based on patient organ function and treatment response:



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